

# Velnacrine Maleate Alzheimer's Assessment Scale

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Velnacrine Maleate

CAS No.: 112964-99-5

Cat. No.: S619733

[Get Quote](#)

## Efficacy and Safety Profile of Velnacrine

The table below summarizes the key outcomes from a 24-week, double-blind, placebo-controlled clinical trial, which is the primary source of comparative data for Velnacrine [1] [2].

Metric	Placebo	Velnacrine (150 mg/day)	Velnacrine (225 mg/day)
Sample Size	n=152	n=149	n=148
Cognitive Efficacy (ADAS-Cog)	Significant deterioration ( $P < .05$ )	No significant deterioration; less decline than placebo	No significant deterioration; superior to 150 mg dose ( $P < .05$ ) [1]
Global Impression (CGIC)	--	Improvement over placebo	Improvement over placebo [1]
Most Common Adverse Event	--	Diarrhea	Diarrhea [1]

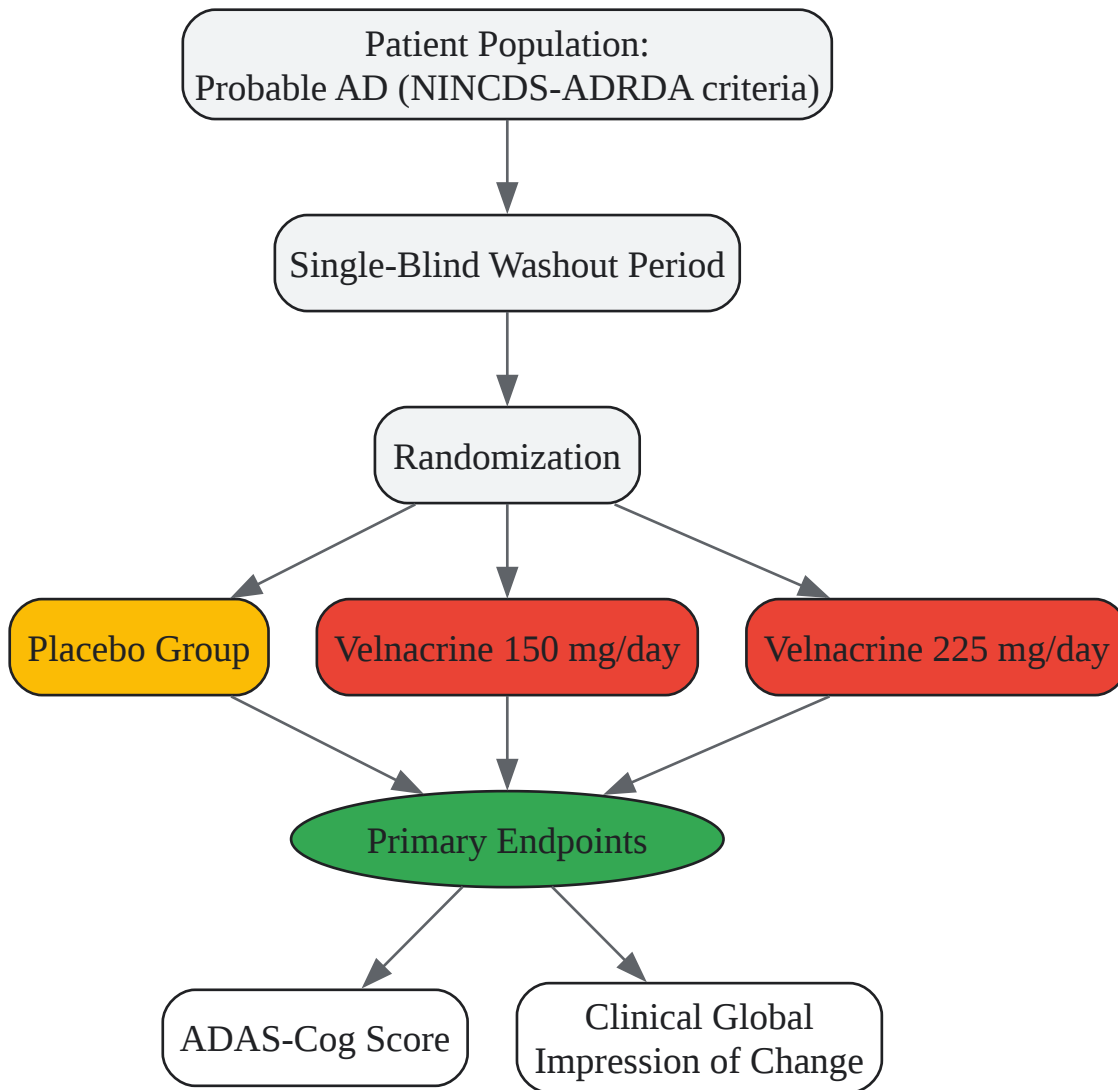
Metric	Placebo	Velnacrine (150 mg/day)	Velnacrine (225 mg/day)
Treatment Discontinuation due to Liver Toxicity	3%	30%	24% [1]

## Experimental Protocol from Key Studies

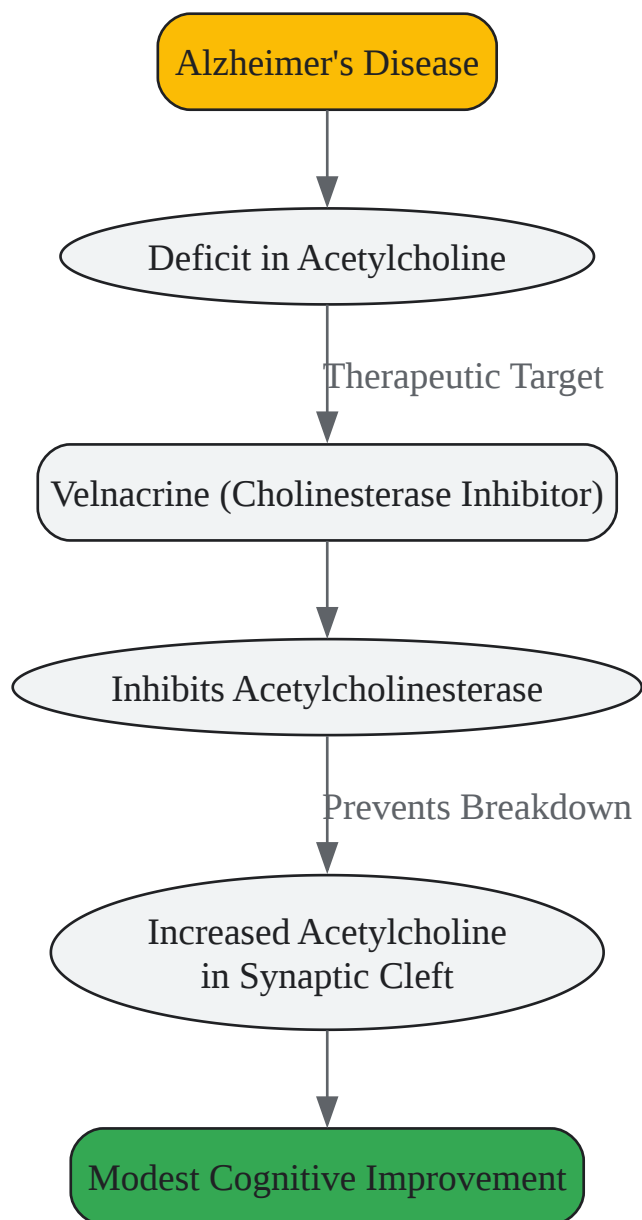
The primary data for Velnacrine comes from a specific clinical trial design. Here is a detailed breakdown of its methodology [1]:

- **Study Design:** A **double-blind, placebo-controlled study** conducted by the Mentane Study Group. This means neither the patients nor the researchers knew who was receiving the drug or placebo, which minimizes bias.
- **Patient Population:** The study enrolled individuals with a diagnosis of **clinically probable Alzheimer's disease**, based on the criteria of the National Institute of Neurological Disorders and Stroke and the Alzheimer's Disease and Related Disorders Association (NINCDS-ADRDA) [1] [2].
- **Treatment Regimen:**
  - After a single-blind washout period (where all patients received a placebo, but only they were unaware of it), participants were **randomized** into one of three groups.
  - The groups received either a placebo, 150 mg/day of **Velnacrine Maleate**, or 225 mg/day of **Velnacrine Maleate**.
  - The treatment duration was **24 weeks**.
- **Primary End Points:**
  - **Alzheimer's Disease Assessment Scale (ADAS-Cog):** This scale assesses cognitive functions like memory, language, and praxis. It is a standard tool in Alzheimer's drug trials, where higher scores indicate greater impairment [3].
  - **Clinical Global Impression of Change (CGIC):** This is a clinician's assessment of whether the patient's overall condition has changed during the intervention.
- **Secondary End Points:** The study also used **caregiver-rated scales** to evaluate the drug's impact on daily life and behavior from the perspective of those caring for the patients.

The workflow of this clinical trial and the drug's intended mechanism of action can be visualized as follows:



[Click to download full resolution via product page](#)



[Click to download full resolution via product page](#)

## Context and Comparison with Other Treatments

- **Mechanism of Action:** Velnacrine is an **acetylcholinesterase inhibitor**, a class of drugs that work by increasing the levels of acetylcholine in the brain. This neurotransmitter is critically involved in memory and learning and is deficient in Alzheimer's patients [4] [5].
- **Status in Drug Development:** Despite showing modest efficacy, Velnacrine and other early cholinesterase inhibitors like physostigmine and eptastigmine **did not receive FDA approval**,

primarily due to their unfavorable safety and tolerability profiles [4]. Tacrine, the first approved drug in this class, was also later withdrawn from the market due to hepatotoxicity.

- **Comparison with Approved Drugs:** The safety profile of Velnacrine contrasts sharply with later, approved cholinesterase inhibitors like **donepezil, rivastigmine, and galantamine**, which have better-tolerated safety profiles and are still in use today [4].

## Conclusion for Researchers

In summary, while **Velnacrine Maleate** provided the foundational proof-of-concept that cholinesterase inhibition could produce a modest but significant cognitive benefit in Alzheimer's patients, its clinical utility was severely limited by a high incidence of hepatotoxicity [1] [5]. Its development history highlights the critical importance of safety and tolerability in the successful translation of a drug from clinical trials to market.

### *Need Custom Synthesis?*

*Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.*

## References

1. Effectiveness and safety of velnacrine for the treatment of... [pubmed.ncbi.nlm.nih.gov]
2. Faculty Collaboration Database - Effectiveness and safety of... [fcd.mcw.edu]
3. sciencedirect.com/topics/medicine-and-dentistry/ alzheimer -disease... [sciencedirect.com]
4. Small-molecule drugs development for Alzheimer's disease [frontiersin.org]
5. Velnacrine in Alzheimer's Disease : An Initial Appraisal of ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Velnacrine Maleate Alzheimer's Assessment Scale]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b619733#velnacrine-maleate-alzheimer-s-assessment-scale>]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)